

HPE 5945 Firmware Upgrade and Troubleshooting Technical Support Center

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Compound of Interest		
Compound Name:	Dac 5945	
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This technical support center provides detailed guides and frequently asked questions to assist researchers, scientists, and drug development professionals in successfully upgrading the firmware on HPE 5945 switches and troubleshooting potential issues.

Frequently Asked Questions (FAQs)

Q1: What is an In-Service Software Upgrade (ISSU) and is it supported on the HPE 5945?

A1: In-Service Software Upgrade (ISSU) is a method to update the switch's firmware without significant downtime or interruption of service. The HPE 5945 supports ISSU, but it requires the switches to be configured in an Intelligent Resilient Framework (IRF) stack. This allows one switch in the stack to be upgraded while the other takes over traffic forwarding, thus maintaining network connectivity.

Q2: What is the difference between a compatible and an incompatible firmware upgrade?

A2: A compatible upgrade allows for a seamless, non-disruptive update using ISSU, as the running and new firmware versions can coexist within the same IRF stack during the upgrade process. An incompatible upgrade means the two firmware versions cannot run concurrently, and the upgrade will be service-disruptive as it requires a full reboot of the switch or IRF stack.

Q3: How can I check if a firmware version is compatible for an ISSU upgrade with my current version?



A3: You can verify ISSU compatibility directly on the switch using the following command: display version comp-matrix file This command will analyze the target firmware image file and show a list of compatible versions.[1][2]

Q4: Do I need to upgrade the Boot ROM separately?

A4: For switches running Comware 7, like the HPE 5945, the Boot ROM is typically upgraded automatically during the firmware upgrade process. Therefore, a separate Boot ROM update is usually not necessary.

Q5: What are the common causes of firmware upgrade failures on the HPE 5945?

A5: Common causes for upgrade failures include:

- Insufficient Flash Storage: The switch's flash memory may not have enough free space to store and extract the new firmware image.[3]
- Incompatible Firmware Version: Attempting an ISSU with an incompatible firmware version can lead to failures.
- IRF Configuration Issues: Problems with the IRF stack, such as a lack of a properly configured MAD (Multi-Active Detection) mechanism, can cause issues during the upgrade.

 [4][5]
- File Transfer Errors: The firmware file may become corrupted during transfer to the switch.

Troubleshooting Guides

Issue 1: Firmware upgrade fails with "no sufficient storage space" error.

- Symptom: The upgrade process is aborted, and an error message indicating insufficient storage space on a specific slot (member) of the IRF stack is displayed.[3]
- Cause: The flash memory on one or more IRF members does not have enough free space for the new firmware image.
- Resolution:



- Log in to the switch and check the available flash space on each IRF member using the dir or dir /all-filesystems command.[6]
- Identify and delete any old or unnecessary files, such as old firmware images or log files, using the delete /unreserved command.[3]
- Empty the recycle bin on each member to ensure deleted files are permanently removed and space is freed up using the reset recycle-bin command.[3]
- Retry the firmware upgrade process.

Issue 2: An IRF member enters a "faulty" state after a firmware upgrade.

- Symptom: After an ISSU, one of the IRF members does not rejoin the stack and is shown in a "faulty" state.
- Cause: This can be due to a known bug in certain firmware versions, especially when using 100GbE interfaces for the IRF link.
- Resolution:
 - Check the release notes of your current and target firmware versions for any known bugs related to IRF.
 - If a known bug is identified, a specific hotfix or a newer firmware version that resolves the issue may be required.
 - As a workaround, performing the upgrade using the boot-loader method instead of ISSU might be necessary. This method is disruptive.

Issue 3: IRF stack enters a "split-brain" scenario after a failed upgrade.

 Symptom: After a failed upgrade and reboot, both switches in the IRF stack become "master" and are no longer functioning as a single logical unit. You may lose SSH access as both switches might have the same IP address.[3]



• Cause: This typically happens when an upgrade fails on one member of the IRF stack, and upon reboot, the members can no longer communicate correctly. A missing or misconfigured Multi-Active Detection (MAD) mechanism can exacerbate this issue.[4][5]

Resolution:

- Connect to each switch via the console port.
- Verify the firmware version on each switch using the display version command.
- On the switch that failed to upgrade, manually copy the new firmware file and set it as the main boot image using the boot-loader command.
- Ensure that a MAD mechanism (e.g., BFD MAD) is configured correctly to prevent future split-brain scenarios.[4][5]
- Once both switches are on the same firmware version, reboot the entire IRF stack.

Issue 4: Switch is unresponsive or fails to boot after a firmware upgrade.

- Symptom: The switch does not boot up properly after a firmware upgrade and may be stuck in a boot loop.
- Cause: The firmware image may be corrupted, or there might have been a power failure during the upgrade process.

Resolution:

- Connect to the switch via the console port and observe the boot sequence for any error messages.
- If the switch enters the boot menu, you can attempt to load a new firmware image via TFTP or Xmodem.
- If the switch is completely unresponsive, it may require a factory reset or, in rare cases,
 intervention from HPE support. In some instances of severe firmware corruption, hardware



replacement might be necessary.[7]

Data Presentation

Table 1: Key Commands for Firmware Upgrade and Troubleshooting

Command	Description	
display version	Shows the current firmware and Boot ROM version.	
display version comp-matrix file	Checks the compatibility of a new firmware file for ISSU.[1][2]	
dir /all-filesystems	Lists all files and shows available space on the flash storage of all IRF members.[6]	
delete /unreserved	Deletes a file from the flash storage.[3]	
reset recycle-bin	Empties the recycle bin to free up space.[3]	
issu load file slot	Starts the ISSU process on a specific IRF member.[1][8]	
issu run switchover	Initiates a master/standby switchover in the IRF stack during an ISSU.[8]	
issu commit slot	Commits the firmware upgrade on a specific IRF member.[8]	
boot-loader file all main	Sets the main startup image for all members in an IRF stack for a standard (disruptive) upgrade.	

Experimental Protocols Protocol 1: Pre-Upgrade Checklist

• Download Firmware: Obtain the desired firmware .ipe file from the official HPE support website.



- Review Release Notes: Carefully read the release notes for the new firmware version. Pay close attention to new features, bug fixes, known issues, and any specific upgrade requirements.
- Backup Configuration: Save the current running configuration to a safe location. Use the save command to save the running configuration to the startup configuration, and then back up the configuration file to a TFTP server.
- Check Flash Space: Ensure there is enough free space on the flash storage of all IRF members. Use the dir /all-filesystems command and clean up old files if necessary.
- Verify ISSU Compatibility: If performing a non-disruptive upgrade, use the display version comp-matrix file command to confirm that the new firmware is compatible with the currently running version.[1][2]
- Verify IRF Health: Ensure the IRF stack is stable and all members are in a "ready" state. Use the display irf command to check the status.
- Ensure MAD is Configured: For IRF setups, verify that a Multi-Active Detection (MAD)
 mechanism is active to prevent split-brain scenarios during the upgrade.[4][5]

Protocol 2: Non-Disruptive ISSU Firmware Upgrade (for IRF)

This protocol assumes a two-member IRF stack.

- Transfer Firmware: Copy the new firmware .ipe file to the flash storage of the master switch.
- Load Firmware on Standby: Initiate the upgrade on the standby member first.

The standby member will reboot with the new firmware.

 Perform Switchover: Once the standby member has rebooted and rejoined the IRF stack, initiate a master/standby switchover.

The original master will reboot, and the upgraded standby will become the new master.



- Commit Upgrade on Original Master: After the original master reboots and rejoins the stack as the new standby, commit the upgrade.
- Verify Upgrade: After both members are upgraded, verify the new firmware version on both switches using display version. Also, check the IRF status with display irf.

Protocol 3: Standard (Disruptive) Firmware Upgrade

This protocol is for a standalone switch or for an IRF stack where an incompatible firmware upgrade is required.

- Transfer Firmware: Copy the new firmware .ipe file to the flash storage of the switch.
- Set Boot-loader: Specify the new firmware file as the main boot image for the next reboot.
 - For a standalone switch:
 - For an IRF stack:
- Save Configuration: Save the current configuration.
- Reboot: Reboot the switch or the entire IRF stack.
- Verify Upgrade: After the reboot, log in and verify the new firmware version using the display version command.

Mandatory Visualization

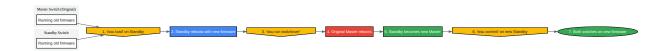




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Caption: Firmware upgrade decision workflow for HPE 5945 switches.





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Caption: Signaling pathway for a non-disruptive ISSU on an IRF stack.

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